

# Types of Literature Reviews

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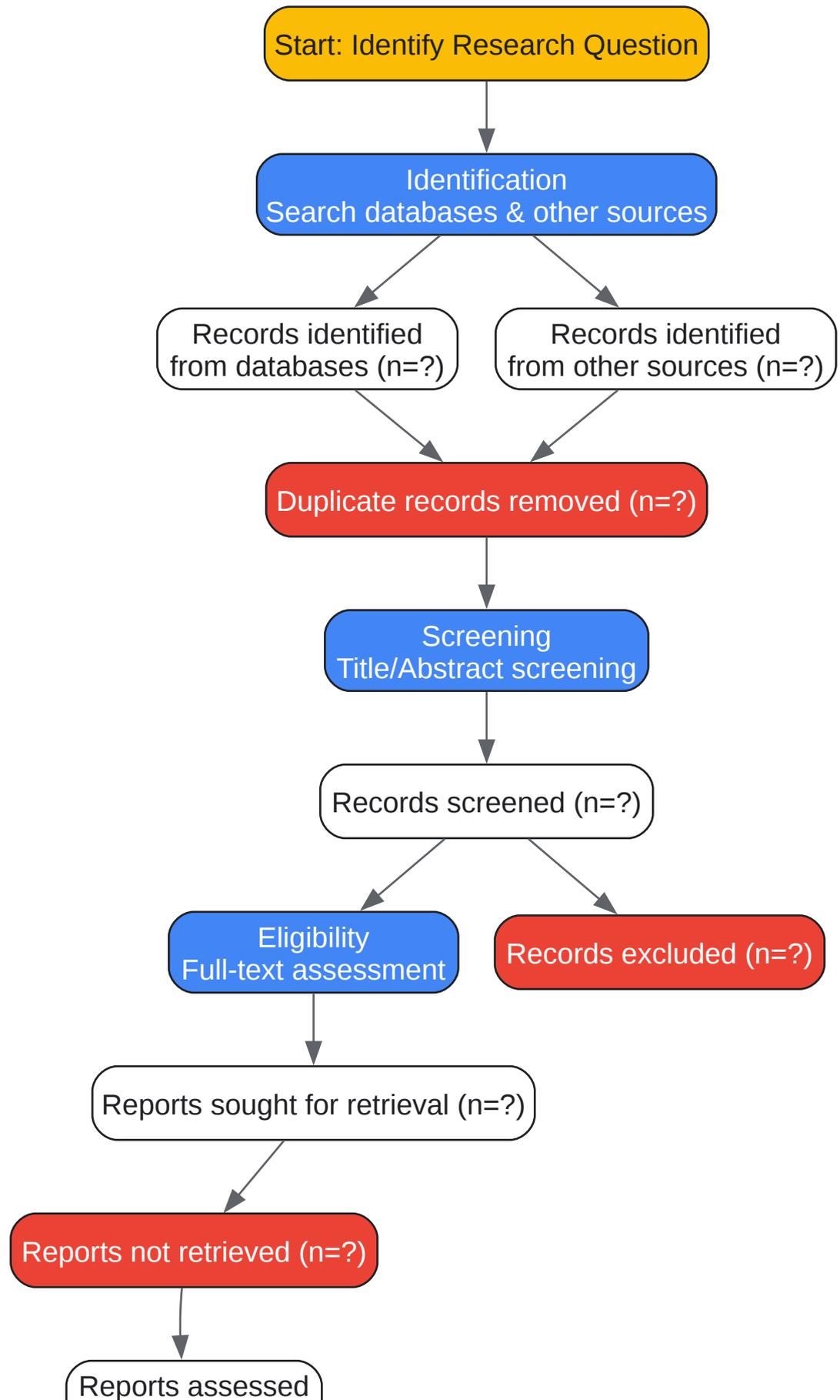
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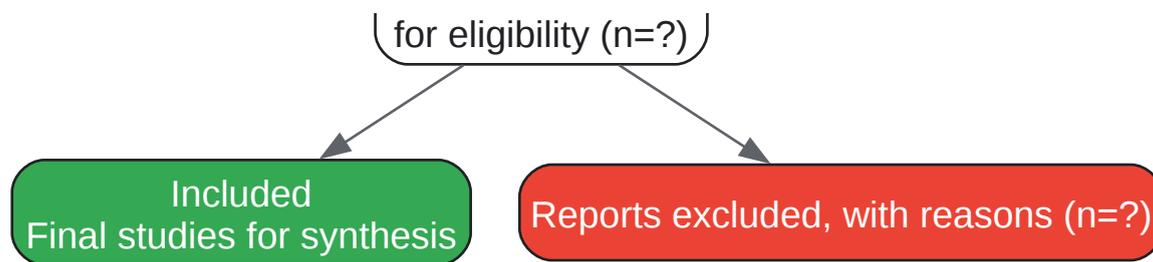
For researchers, selecting the appropriate type of review is the critical first step. The table below summarizes the common review types, their purposes, and key characteristics [1].

Review Type	Primary Purpose	Methodological Approach	Typical Output
<b>Narrative Review</b>	Provides a broad, thematic summary of a topic.	May not have a structured search process; often exploratory.	Thematic summary and interpretation.
<b>Scoping Review</b>	Maps the existing evidence and identifies knowledge gaps, especially for emerging topics.	Systematic search; may not include formal quality appraisal of studies.	Descriptive summary and evidence map.
<b>Systematic Review</b>	Answers a specific research question by synthesizing all relevant high-quality evidence.	Rigorous, pre-defined protocol with systematic search, inclusion criteria, and quality appraisal [2] [1].	Synthesis of findings (narrative or statistical).
<b>Meta-Analysis</b>	Quantifies the strength of evidence and provides a combined effect size.	A subset of systematic reviews that uses statistical methods to combine data from multiple studies [1].	Pooled effect size and statistical summary.

## The PRISMA 2020 Guideline for Systematic Reviews

For **Systematic Reviews**, the **PRISMA (Preferred Reporting Items for Systematic Reviews and Meta-Analyses) 2020 statement** is the definitive reporting guideline [2]. Its purpose is to ensure a **transparent, complete, and accurate** account of the review process [2]. The following workflow details its key phases, visualized in the diagram below.





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*Systematic review process from identification to inclusion of studies [3] [4].*

## Detailed Methodologies: The Experimental Protocol

A robust methodology is the foundation of any credible review. This involves creating a detailed protocol before beginning the review itself.

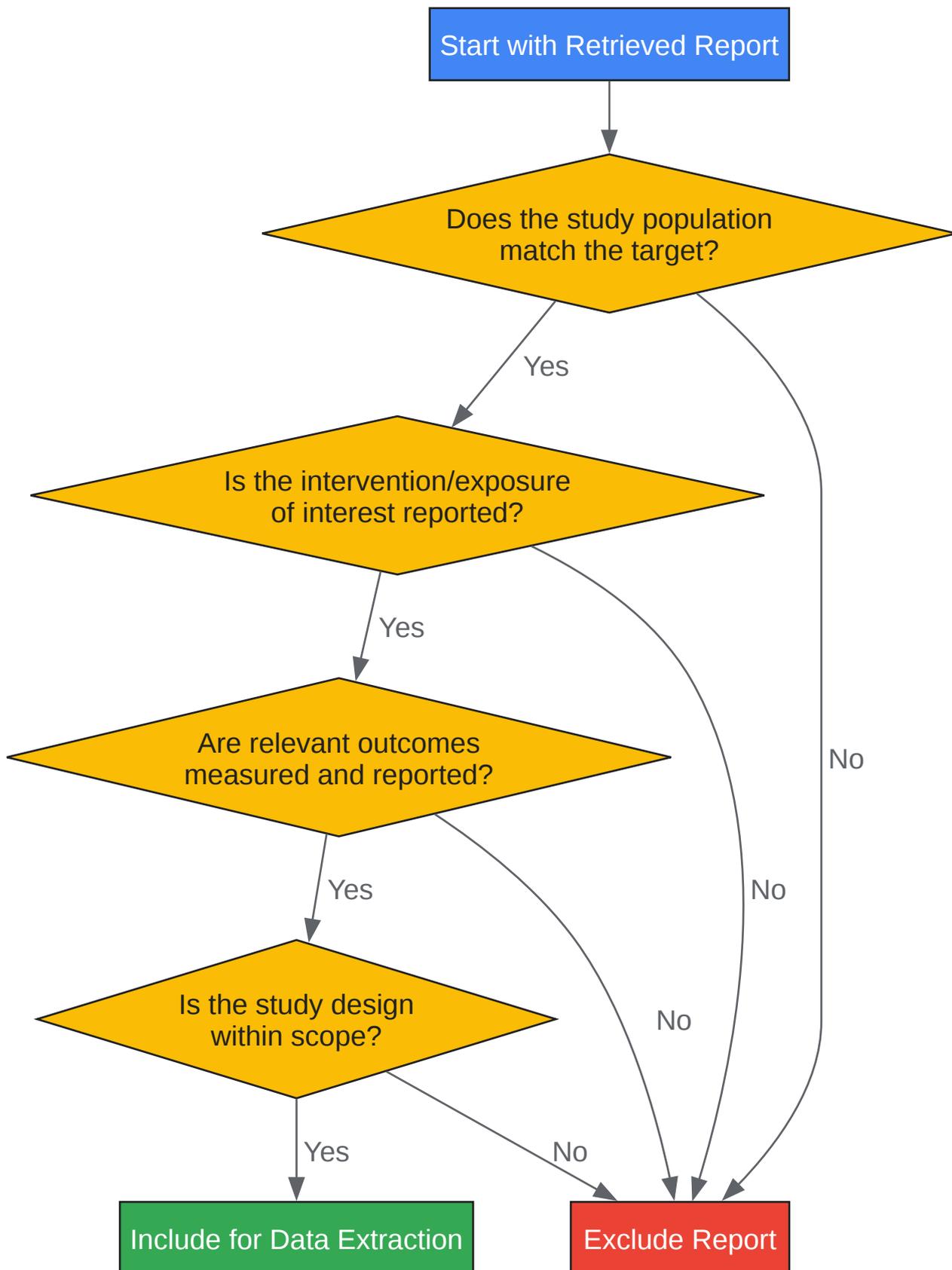
### Developing the Review Protocol

The protocol is a recipe that should be sufficiently thorough for another researcher to replicate the process exactly [5]. Key sections include [5] [6]:

- **Eligibility Criteria:** Precisely define the inclusion and exclusion criteria for studies (e.g., PICO criteria: Population, Intervention, Comparator, Outcome).
- **Search Strategy:** Specify all databases (e.g., PubMed, Embase), registers, and other sources to be searched. Document the full search string, including all keywords and filters [2].
- **Selection Process:** Describe the methods used to decide which studies meet the inclusion criteria, including the number of reviewers and process for resolving disagreements [2].
- **Data Extraction Plan:** Define the data to be collected from each study (e.g., study design, participant characteristics, outcomes).
- **Risk of Bias Assessment:** Specify the tools that will be used to appraise the methodological quality of the included studies (e.g., Cochrane Risk of Bias tool) [2].

### The Data Screening and Extraction Workflow

After searches are complete, a rigorous screening process follows the PRISMA flow. The diagram below illustrates the critical steps for evaluating retrieved reports.



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Decision process for screening and eligibility of individual studies.

## Tools for Quality Assessment

Assessing the risk of bias (methodological quality) of included studies is mandatory in a systematic review. The choice of tool depends on the design of the included studies [2].

Study Design	Recommended Assessment Tool	Key Domains Assessed
Randomized Controlled Trials (RCTs)	Cochrane Risk of Bias Tool (RoB 2.0)	Randomization process, deviations from intended interventions, missing outcome data, outcome measurement, selection of reported result.
Non-Randomized Studies	ROBINS-I Tool	Bias due to confounding, participant selection, classification of interventions, deviations from intended interventions, missing data, measurement of outcomes, selection of reported results.
Systematic Reviews	ROBIS Tool	Study eligibility criteria, identification and selection of studies, data collection and study appraisal, synthesis and findings.

## A Note on AI in Literature Reviews

Emerging research explores the role of Artificial Intelligence (AI) in supporting systematic reviews. One study noted that AI can provide valuable support for PRISMA-type reviews, but highlighted limitations, particularly in its ability to distinguish truth from falsehood and the appropriateness of its interpretations [7]. Therefore, while AI can be a useful tool, its outputs require rigorous verification by human experts.

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